

Asulam-sodium application techniques for bracken control

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Compound of Interest

Compound Name: Asulam-sodium

CAS No.: 2302-17-2

Cat. No.: B1252203

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Technical Application Note: **Asulam-Sodium** for Pteridium aquilinum Control

Executive Regulatory & Safety Preface

CRITICAL OPERATIONAL WARNING: **Asulam-sodium** (marketed historically as Asulox) operates under a complex regulatory framework.

- United Kingdom/EU: As of 2024, emergency authorizations for Asulam have largely ceased in Scotland and are restricted in England. UPL (manufacturer) has withdrawn support for permanent registration. This guide serves researchers and regions where use remains permitted (e.g., New Zealand, specific US forestry exemptions).
- Safety: Asulam is a carbamate.^{[1][2][3]} While mammalian toxicity is lower than organophosphates, strict PPE (Nitrile gloves, coveralls) is mandatory to prevent dermal absorption.

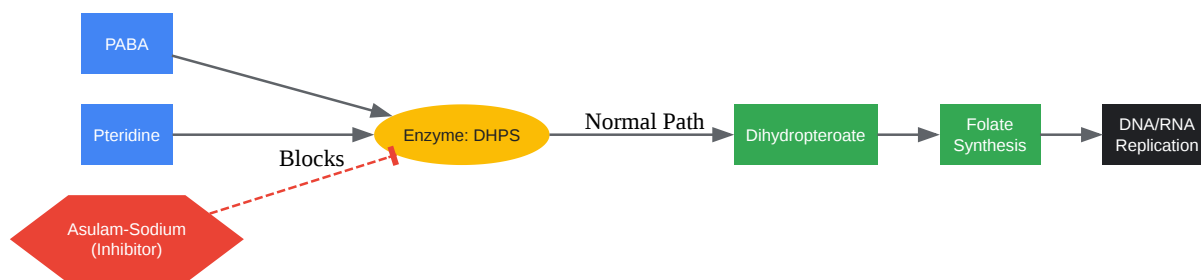
Mechanistic Foundation: The Folate Blockade

To optimize application, one must understand that Asulam is not a "contact scorchers" but a systemic rhizome sterilizer.

Mechanism of Action (MoA): Asulam targets the 7,8-dihydropteroate synthase (DHPS) enzyme. Unlike glyphosate (which targets EPSPS), Asulam interrupts the folate biosynthesis pathway.

- Uptake: Absorbed through the frond cuticle.
- Target: Competes with para-aminobenzoic acid (PABA) for the active site of DHPS.
- Result: Depletion of folate leads to a cessation of nucleotide synthesis (purines/pyrimidines). [4]
- Lethality: The mature frond remains green for months (the "zombie leaf" effect), but the rhizome buds—which require high folate levels for cell division—die.

Visualizing the Pathway Inhibition:



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Figure 1: Asulam competitively inhibits DHPS, halting folate production essential for rhizome bud division.

Pre-Application Phenotyping: The "Source-to-Sink" Window

Efficacy is strictly correlated with phloem mobility. You are relying on the plant's own carbohydrate transport system to deliver the toxin to the underground rhizome network.

- Stage I (Spring): Fronds unfurling.[5] Net flow is Rhizome

Frond. Do not spray. (Herbicide will stay in the leaf).

- Stage II (Early Summer): Frond fully expanded. Net flow is neutral.

- Stage III (Late Summer/Early Autumn): Frond fully lignified. Net flow is Frond

Rhizome (Storage).[6] OPTIMAL WINDOW.

- Stage IV (Senescence): Fronds yellowing. Phloem transport shuts down. Too late.

Protocol Check: Before mixing, randomly sample 10 fronds. If the tips are soft/unfurling, wait. If the pinnae are leathery and dark green, proceed.

Formulation & Adjuvant Chemistry

The waxy cuticle of Pteridium is a significant barrier. **Asulam-sodium** is highly water-soluble (g/L), which makes it prone to washing off before penetration unless adjuvants are used.

Standard Formulation (Reference: Asulox 400g/L):

Component	Concentration	Role
Asulam-Sodium	400 g/L (approx 36% w/w)	Active Ingredient (DHPS Inhibitor)
Carrier	Water	Solvent
Adjuvant	Organosilicone (e.g., Silwet, Pulse)	Critical. Reduces surface tension to dynes/cm, allowing stomatal flooding.

Adjuvant Note: In forestry release (spraying over trees), use non-ionic surfactants to avoid damaging tree needles. For open moorland/pasture, organosilicones provide superior rainfastness and uptake.

Application Protocols

Protocol A: Aerial Application (Helicopter)

Best for: Large, inaccessible hill terrain.

- Dosage: 11 L/ha of product (4.4 kg a.i./ha).
- Water Volume: 100–150 L/ha. Note: Lower volumes increase concentration gradient but risk drift.
- Nozzle Selection: Low Drift (LD) or Air Induction (AI) nozzles. Target VMD (Volume Median Diameter) of 300–400 microns.
 - Why? Fine droplets (<200 microns) evaporate or drift in upland winds. Coarse droplets penetrate the canopy to hit understory fronds.
- Flight Path: Overlap swaths by 10% to prevent "striping" (surviving rhizome lines).

Protocol B: Ground-Based Boom Sprayer

Best for: Accessible pasture/flatland.

- Dosage: 11 L/ha.
- Water Volume: 300–500 L/ha.
 - Scientific Rationale: Higher water volume ensures complete wetting of the complex, multi-layered frond architecture.
- Pressure: 2–3 bar. High pressure creates mist; low pressure creates run-off.

Protocol C: Spot Treatment (Knapsack)

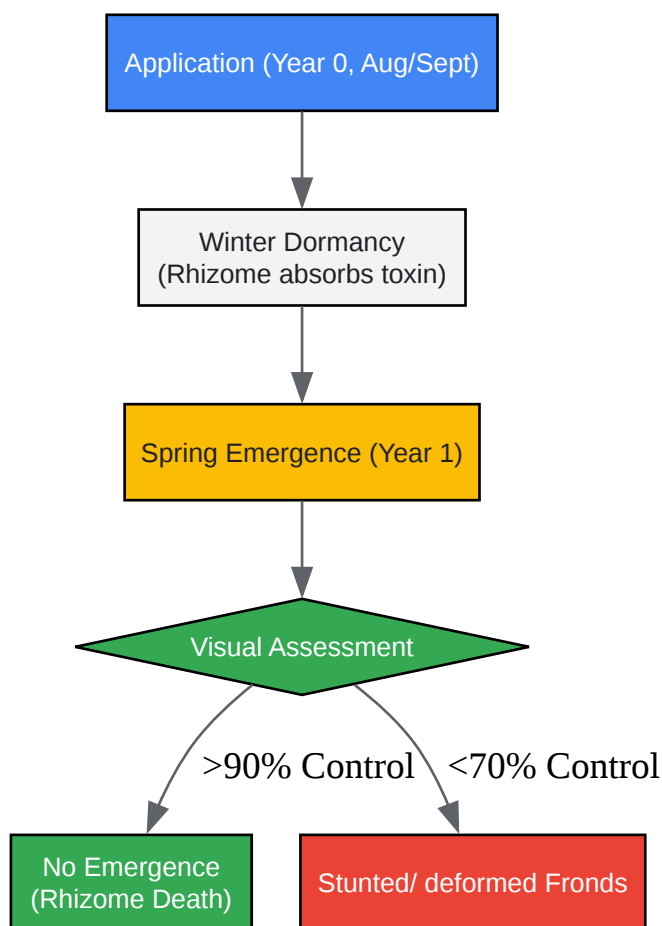
Best for: Cleanup/isolated patches.

- Dilution: 1 part Asulox to 100 parts water (1% solution).
- Technique: Spray to "wetness," not "run-off."
- Coverage: Ensure the underside of fronds is targeted if possible, as stomatal density is higher abaxially.

Post-Application Validation Workflow

Visual confirmation of success takes 10–12 months. The fronds sprayed in Year 0 will look normal until winter frost kills them. The efficacy is seen in Year 1 (Spring).

Validation Logic:



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Figure 2: The lag-phase in Asulam efficacy requires assessment in the subsequent growing season.

Quantitative Assessment Table:

Observation (Year 1)	Interpretation	Corrective Action
No Fronds	Complete rhizome bud death.	Monitor for dormant bud awakening in Year 2.
"Copper" Fronds	Stunted, reddish, deformed fronds.	Sub-lethal dose received. Spot-treat immediately.
Normal Fronds	Missed application or wash-off.	Re-apply full protocol.

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